

Application Notes and Protocols for (1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate

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Compound of Interest

	(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate
Compound Name:	(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate
Cat. No.:	B2827847

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Abstract

This document provides a comprehensive guide for the safe and effective handling and storage of **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate** in a laboratory setting. The protocols herein are designed for researchers, scientists, and drug development professionals, emphasizing scientific integrity, safety, and the preservation of the compound's quality. This guide synthesizes chemical principles with practical laboratory procedures to ensure reliable and reproducible experimental outcomes.

Introduction: A Bifunctional Building Block

(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate is a bifunctional organic molecule featuring a primary amine and a methyl ester attached to a cyclohexane ring. Its structural similarity to tranexamic acid suggests its potential as a valuable intermediate in pharmaceutical synthesis and materials science. The presence of both a nucleophilic amine and a hydrolyzable ester dictates its reactivity and informs the necessary precautions for its handling and storage. Proper management of this compound is critical to prevent degradation and ensure the validity of research findings.

Compound Profile and Physicochemical Properties

A thorough understanding of the physicochemical properties of **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate** is fundamental to its appropriate handling.

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ NO ₂	PubChem[1]
Molecular Weight	171.24 g/mol	PubChem[1]
Appearance	White to off-white solid (predicted)	ChemBK[2]
Boiling Point	~240.7 °C at 760 mmHg (predicted)	LookChem[3]
Flash Point	~106.2 °C (predicted)	LookChem[3]
Solubility	Soluble in ethanol, chloroform, and acetone (predicted)	ChemBK[2]

Safety and Hazard Management: A Proactive Approach

While a comprehensive toxicological profile for **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate** is not readily available, the chemical functionalities suggest a need for caution. The primary amine group can be corrosive and irritating, and the compound should be handled with the appropriate personal protective equipment (PPE). A safety data sheet for the hydrochloride salt of a similar compound, methyl (1r,4r)-4-aminocyclohexane-1-carboxylate, indicates a risk of serious eye damage[3][4]. Therefore, stringent eye protection is mandatory.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are required at all times. A face shield is recommended when handling larger quantities or when there is a risk of splashing.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any signs of degradation before use.

- **Body Protection:** A standard laboratory coat is required. For operations with a higher risk of exposure, a chemically resistant apron is advised.
- **Respiratory Protection:** Handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

First Aid Measures

- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **In case of skin contact:** Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.
- **If inhaled:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- **If swallowed:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Protocols: From Receipt to Disposal

The following protocols provide a systematic approach to the laboratory workflow for **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate**, ensuring both safety and compound integrity.

Receiving and Initial Inspection

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the label information matches the order details.
- Record the date of receipt on the container. This is the first step in proper inventory management.
- Store the compound in a designated, appropriate location as soon-as-possible.

Storage: Preserving Chemical Integrity

The stability of **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate** is influenced by its two functional groups: the primary amine, which is susceptible to oxidation, and the methyl ester, which can undergo hydrolysis. Drawing on stability data for the structurally related tranexamic acid, which is stable across a range of temperatures, the primary concern is protection from atmospheric oxygen and moisture[3][5].

Recommended Storage Conditions:

Parameter	Recommendation	Rationale
Temperature	2-8 °C	To minimize the rate of potential degradation reactions.
Atmosphere	Under an inert gas (e.g., argon or nitrogen)	To prevent oxidation of the primary amine group.
Container	Tightly sealed, opaque container	To protect from moisture and light, which can catalyze degradation.
Location	A dry, well-ventilated area away from incompatible materials	To ensure safety and prevent accidental reactions.

Incompatible Materials to Avoid:

- Strong Oxidizing Agents: Can react exothermically with the amine group.
- Strong Acids and Bases: Can catalyze the hydrolysis of the ester group and will react with the amine (acid-base neutralization).
- Moisture: Can lead to hydrolysis of the methyl ester.

Caption: Chemical incompatibilities of the target compound.

Handling and Weighing

- All handling of the solid compound should be conducted in a chemical fume hood to minimize inhalation exposure.
- Allow the container to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture onto the compound.
- Use clean, dry spatulas and weighing vessels.
- Promptly and securely seal the container after dispensing the desired amount.
- For preparing solutions, add the solid to the solvent and ensure complete dissolution before use.

Disposal

- Dispose of unused material and its container in accordance with local, state, and federal regulations.
- Do not dispose of the compound down the drain.
- Contaminated materials, such as weighing paper and gloves, should be disposed of as chemical waste.

Quality Control and Stability Assessment

Regular assessment of the purity of **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate** is crucial for the reliability of experimental results. While a validated analytical method for this specific compound is not widely published, methods for similar compounds provide a strong starting point.

Recommended Analytical Techniques

High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC is a suitable technique for purity determination. Due to the lack of a strong UV chromophore, derivatization may be necessary to enhance detection sensitivity.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can also be employed for purity analysis. However, derivatization is likely required to increase the volatility of the compound.

Protocol: Purity Assessment by HPLC (Method Development Starting Point)

This protocol is a general guideline and should be optimized and validated for the specific instrumentation and application.

- **Instrumentation:**

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size)
- Data acquisition and analysis software

- **Reagents:**

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or other suitable buffer component
- **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate** reference standard and sample

- **Procedure:**

1. **Mobile Phase Preparation:** Prepare a suitable mobile phase, for example, a gradient of acetonitrile and water with 0.1% formic acid. Degas the mobile phase before use.
2. **Standard and Sample Preparation:** Accurately prepare stock solutions of the reference standard and the sample in a suitable diluent (e.g., the initial mobile phase composition). Further dilute to a working concentration (e.g., 1 mg/mL).
3. **Chromatographic Conditions (Starting Point):**
 - Flow Rate: 1.0 mL/min

- Injection Volume: 10 μL
- Column Temperature: 30 °C
- Detection Wavelength: Low UV (e.g., 210 nm) due to the absence of a strong chromophore.

4. Analysis: Inject the standard and sample solutions and record the chromatograms.

5. Data Processing: Determine the purity of the sample by calculating the area percentage of the main peak relative to the total peak area.

Caption: General workflow for HPLC purity assessment.

Conclusion: A Foundation for Reliable Research

The protocols and guidelines presented in this document are intended to foster a safe and effective laboratory environment for working with **(1R,4R)-Methyl 4-(aminomethyl)cyclohexanecarboxylate**. By understanding its chemical nature and adhering to these procedures, researchers can minimize risks, preserve the integrity of the compound, and generate high-quality, reproducible data. As with any chemical, it is imperative to consult the most recent Safety Data Sheet and relevant literature before commencing any experimental work.

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